

# 4-Methoxy-1-naphthaldehyde: A Versatile Building Block in Organic Synthesis

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## Compound of Interest

Compound Name: 4-Methoxy-1-naphthaldehyde

Cat. No.: B103360

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## Abstract

**4-Methoxy-1-naphthaldehyde** is a valuable and versatile bifunctional molecule in the field of organic synthesis. Its unique structure, featuring an electron-rich naphthalene core, a reactive aldehyde group, and a directing methoxy group, makes it an important precursor for a wide array of complex organic molecules. This guide provides a comprehensive overview of its synthesis, key reactions, and applications, with a focus on its role in the development of novel bioactive compounds and functional materials. Detailed experimental protocols, quantitative data, and visual diagrams are presented to facilitate its use in a laboratory setting.

## Physicochemical Properties

**4-Methoxy-1-naphthaldehyde** is a solid at room temperature with a characteristic aromatic odor. Its key physicochemical properties are summarized in the table below.<sup>[1]</sup>

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>10</sub> O <sub>2</sub>
Molecular Weight	186.21 g/mol
Melting Point	35-36 °C
Boiling Point	212 °C at 40 mmHg
Appearance	Solid
CAS Number	15971-29-6

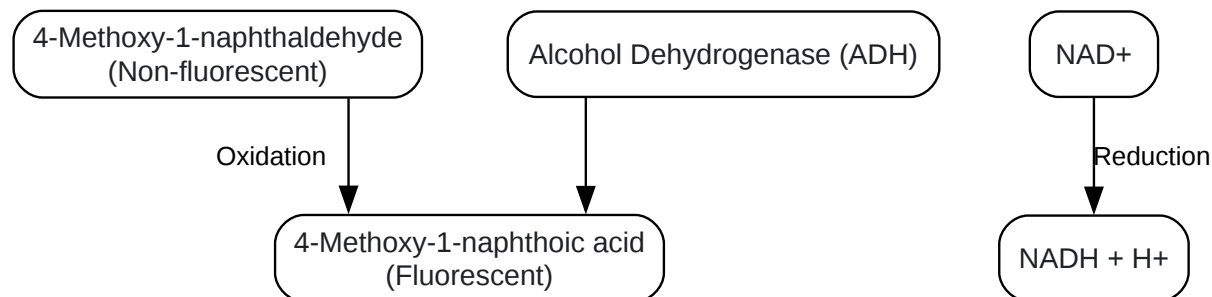
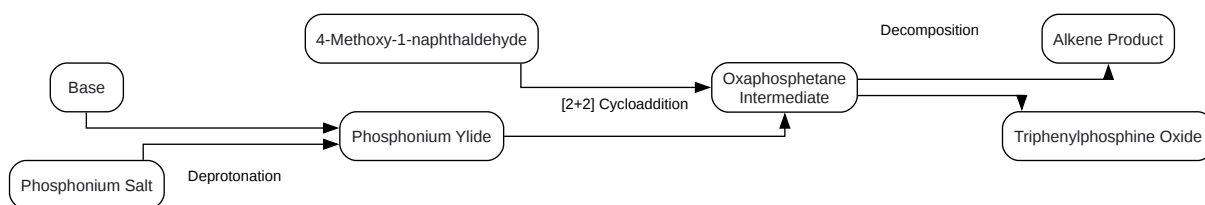
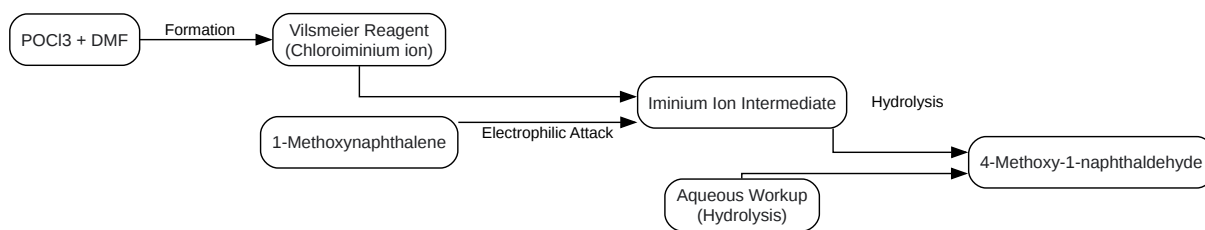
## Synthesis of 4-Methoxy-1-naphthaldehyde

There are two primary and efficient methods for the synthesis of **4-Methoxy-1-naphthaldehyde**: the Vilsmeier-Haack formylation of 1-methoxynaphthalene and the methylation of 4-hydroxy-1-naphthaldehyde.

### Vilsmeier-Haack Reaction

The Vilsmeier-Haack reaction is a widely used method for the formylation of electron-rich aromatic compounds.<sup>[2][3]</sup> In this case, 1-methoxynaphthalene is treated with a Vilsmeier reagent, typically formed in situ from phosphorus oxychloride (POCl<sub>3</sub>) and N,N-dimethylformamide (DMF). The electron-donating methoxy group directs the formylation to the activated C4 position of the naphthalene ring.

Diagram of Vilsmeier-Haack Reaction Workflow



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